

Application Notes and Protocols for the Cotapp Cognitive Test

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Compound of Interest

Compound Name: Cotapp
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Introduction

The Cognitive Task Application (**COTAPP**) is a computerized assessment tool designed for the nuanced evaluation of attention, information processing, and executive functions.^{[1][2][3]} Developed based on scientific research, **COTAPP** provides a detailed cognitive profile, making it a valuable instrument for researchers, scientists, and professionals in drug development.^[1] This document offers a comprehensive guide to the administration of the **COTAPP** protocol, data presentation, and the underlying experimental workflow.

The test is specifically designed to be engaging for children, employing a game-like interface with a character named 'Cotapp' to guide the participant through the tasks.^{[1][4][5]} Its adaptive nature, where the pace is determined by the child's response time, makes it suitable for a wide range of cognitive abilities.^{[4][6]}

Target Audience

The **COTAPP** is normed for children with a mental age of 6 to 12 years.^{[1][2][5]} It is also applicable for children outside this chronological age range if their cognitive functioning level is estimated to be within the 6 to 12-year-old range.^{[4][6]} The test is utilized by psychologists,

(ortho)pedagogues, and other professionals in settings such as mental healthcare institutions, schools, and private practices for neuropsychological assessment.[4]

Cognitive Domains Assessed

The **COTAPP** battery is designed to measure a range of cognitive functions that are critical in learning and daily life.[2][6] A detailed cognitive profile can be generated, highlighting a child's cognitive strengths and weaknesses.[1][4] The primary domains assessed include:

- Processing Speed: The time taken to perceive and react to information.
- Attention: The ability to focus on relevant stimuli and ignore distractions.
- Executive Control: Higher-order cognitive processes involved in planning, decision-making, and self-regulation.
- (Working) Memory: The capacity to hold and manipulate information for short periods.
- Learning Speed: The rate at which new information is acquired.
- Behavior During the Task: Observational metrics of the child's approach and engagement with the test.

Experimental Protocols

Required Materials

- A laptop or desktop computer with a stable internet connection.
- A quiet, low-stimulus room to minimize distractions.
- The **COTAPP** software, accessible through the online test environment.[4][6]
- A comfortable chair and desk for the child.
- The **COTAPP** observation form for the test administrator to record behavioral observations.
[4]

Step-by-Step Administration Protocol

The **COTAPP** is administered individually and takes approximately 30 to 40 minutes to complete.^{[4][5]} The test is comprised of seven distinct blocks, each preceded by instructions and a short practice session.^[4]

- Preparation:
 - Ensure the testing environment is quiet and free from potential distractions.
 - Set up the computer with the **COTAPP** software loaded and a stable internet connection.
 - Familiarize yourself with the **COTAPP** observation form.
- Introduction and Instructions:
 - Seat the child comfortably in front of the computer.
 - Introduce the test in a child-friendly manner, explaining that they will be playing some "brain games" with a character named '**Cotapp**'.
 - Explain your role as the test administrator: to provide instructions, observe, and offer support if needed.^[4]
- Test Execution:
 - Initiate the test. The cartoon character '**Cotapp**' will provide on-screen instructions for each of the seven blocks.^{[1][4]}
 - Each block begins with a brief practice session to ensure the child understands the task.^[4]
 - The child progresses through the seven blocks independently.^[4] The test is self-paced, with the next trial presented only after the child has responded to the previous one.^{[4][6]}
 - Throughout the test, the administrator should observe the child's behavior and record relevant observations on the **COTAPP** observation form.^[4]
- Pauses and Completion:

- Results are saved intermittently, allowing for breaks if necessary without loss of data.[4]
- Upon completion of all seven blocks, the test is concluded.
- Post-Test:
 - Thank the child for their participation.
 - Ensure all data has been saved correctly in the online environment.

Data Presentation

The **COTAPP** generates a comprehensive set of data, which includes 22 basic and 46 specialized outcome parameters.[1][3] This data can be automatically normed and presented in a detailed report.[4][6] For research and clinical purposes, it is recommended to summarize this quantitative data in clearly structured tables for easy comparison and analysis.

Table 1: Sample Basic Output Parameters

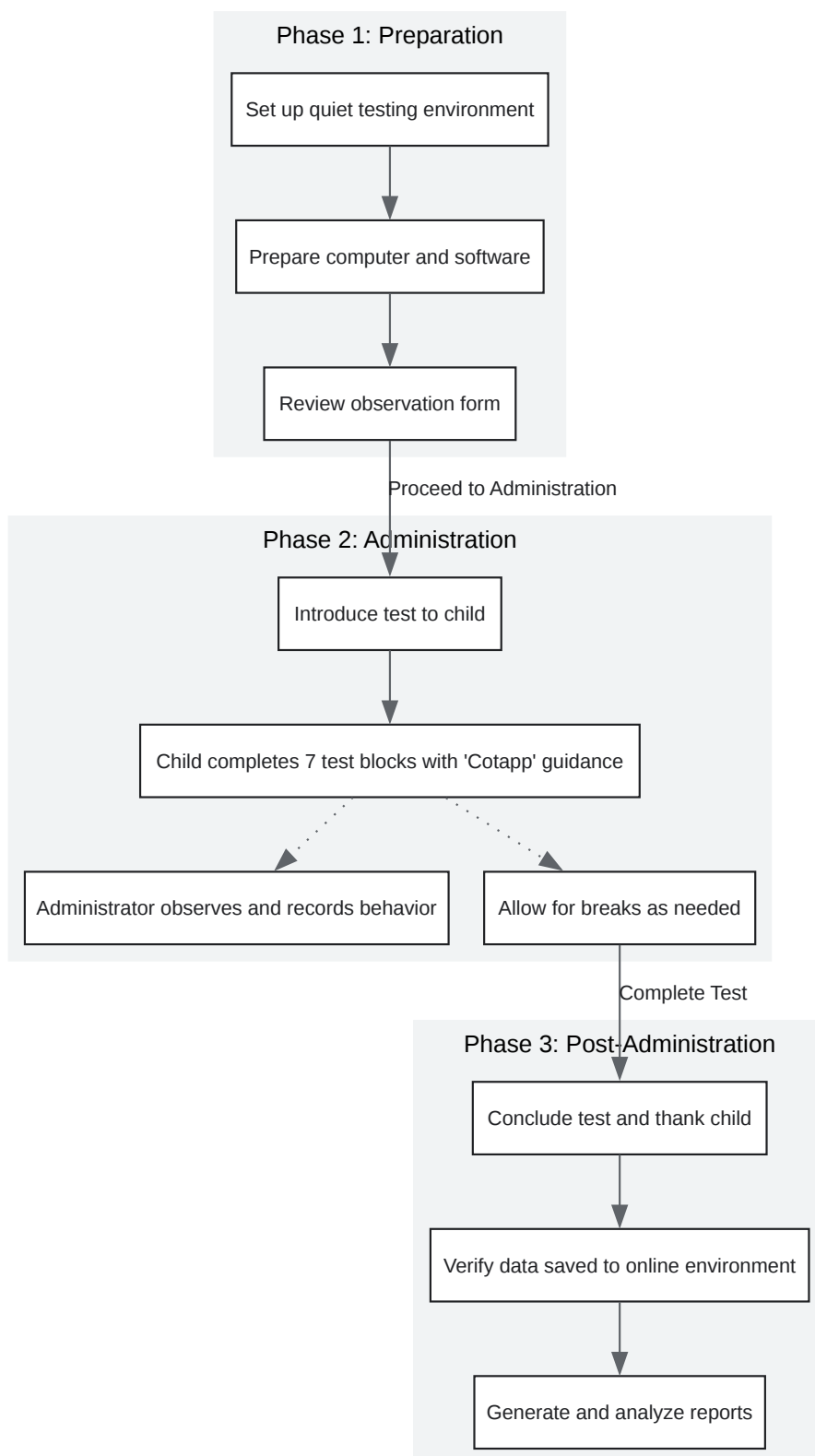
Cognitive Domain	Parameter	Raw Score	Normed Score (e.g., T-score)	Percentile
Processing Speed	Mean Reaction Time (ms)			
	Reaction Time Variability (ms)			
Attention	Omission Errors			
	Commission Errors			
Executive Control	Inhibition Task Accuracy (%)			
	Switching Task Cost (ms)			
Working Memory	N-Back Task Accuracy (%)			
	Span Length			
Learning Speed	Learning Curve Slope			

Table 2: Sample Specialized Output Parameters

Cognitive Domain	Parameter	Description	Value
Attention	Sustained Attention Index	A measure of performance decline over time.	
Executive Control	Post-Error Slowing (ms)	The change in reaction time after an incorrect response.	
Behavior	Response Style Ratio	The ratio of fast, impulsive responses to slower, more deliberate responses.	

Visualization of Experimental Workflow

The following diagram illustrates the standardized workflow for administering the **Cotapp** cognitive test protocol.



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Caption: Workflow for **Cotapp** Administration.

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